

Application Notes and Protocols: 2,4-Dimethyl-2,4-pentanediol in Chemical Reactions

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Compound of Interest

Compound Name: 2,4-Dimethyl-2,4-pentanediol

Cat. No.: B1345683

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed information on the properties and applications of **2,4-dimethyl-2,4-pentanediol**, with a focus on its role in facilitating chemical reactions. While its primary industrial applications are in formulations such as coatings, adhesives, and cosmetics, it also serves as a valuable reagent in specialized organic synthesis.^[1]

Physical and Chemical Properties

2,4-Dimethyl-2,4-pentanediol is a colorless, low-volatility liquid with high stability.^[1] Its bifunctional nature, possessing two tertiary hydroxyl groups, and its solubility in both water and organic solvents make it a versatile chemical intermediate.^[1]

Table 1: Physicochemical Properties of **2,4-Dimethyl-2,4-pentanediol**

Property	Value	Reference
Molecular Formula	C ₇ H ₁₆ O ₂	[2]
Molecular Weight	132.20 g/mol	[2]
CAS Number	24892-49-7	[2]
Appearance	Colorless to light yellow liquid	[3]
Density	0.92 g/mL at 25 °C	[2]
Boiling Point	98-100 °C at 14 mmHg	[2]
Refractive Index	n _{20/D} 1.433	[2]
Flash Point	85 °C (185 °F) - closed cup	[2]
Solubility	Soluble in water and organic solvents	[1]

Applications in Chemical Synthesis

While not commonly employed as a primary reaction solvent, **2,4-dimethyl-2,4-pentanediol** is a key component in specific catalytic systems. Its most notable application is in the formation of a chromate ester for the selective oxidation of secondary alcohols.

Application: Catalytic Oxidation of Secondary Alcohols

The Cr(VI) ester of **2,4-dimethyl-2,4-pentanediol** serves as an effective catalyst for the oxidation of secondary alcohols to ketones using peroxyacetic acid as the terminal oxidant.[2] The chromate ester is conveniently prepared in situ from a Cr(VI) source and the diol. This method offers a catalytic alternative to stoichiometric chromium reagents.

Experimental Protocol: Catalytic Oxidation of a Secondary Alcohol

This protocol describes a representative procedure for the oxidation of a generic secondary alcohol to its corresponding ketone, using a catalyst generated in situ from **2,4-dimethyl-2,4-pentanediol** and chromium trioxide.

Materials:

- **2,4-Dimethyl-2,4-pentanediol**
- Chromium(VI) trioxide (CrO_3)
- Secondary alcohol (e.g., 2-Octanol)
- Peroxyacetic acid ($\text{CH}_3\text{CO}_3\text{H}$) solution (e.g., 32 wt. % in acetic acid)
- Dichloromethane (CH_2Cl_2)
- Sodium sulfite (Na_2SO_3)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Saturated aqueous sodium chloride (NaCl) solution (brine)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

Instrumentation:

- Round-bottom flask with a magnetic stir bar
- Dropping funnel
- Ice-water bath
- Rotary evaporator
- Standard glassware for extraction and chromatography

Procedure:

- Catalyst Preparation (in situ):

- To a flame-dried round-bottom flask under a nitrogen atmosphere, add dichloromethane (CH_2Cl_2).
- Add **2,4-dimethyl-2,4-pentanediol** (1.2 equivalents relative to the catalyst).
- Carefully add chromium(VI) trioxide (CrO_3) (1 equivalent, e.g., 0.05 equivalents relative to the substrate) in small portions. Caution: CrO_3 is a strong oxidant and highly toxic. Handle with appropriate personal protective equipment (PPE) in a fume hood.
- Stir the mixture at room temperature for 30 minutes to form the chromate ester catalyst.
- Oxidation Reaction:
 - Dissolve the secondary alcohol (1 equivalent) in dichloromethane.
 - Add the alcohol solution to the catalyst mixture.
 - Cool the reaction flask to 0 °C using an ice-water bath.
 - Slowly add peroxyacetic acid (1.5 equivalents) dropwise via a dropping funnel, maintaining the temperature below 5 °C.
 - After the addition is complete, allow the reaction to stir at 0 °C and monitor its progress by thin-layer chromatography (TLC).
- Workup and Purification:
 - Once the starting material is consumed, quench the reaction by slowly adding a saturated aqueous solution of sodium sulfite (Na_2SO_3) to reduce excess oxidant.
 - Allow the mixture to warm to room temperature and stir until the orange/brown color of Cr(VI) is replaced by the green color of Cr(III) .
 - Transfer the mixture to a separatory funnel and wash sequentially with saturated aqueous sodium bicarbonate (NaHCO_3) solution, water, and brine.
 - Dry the organic layer over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate under reduced pressure using a rotary evaporator.

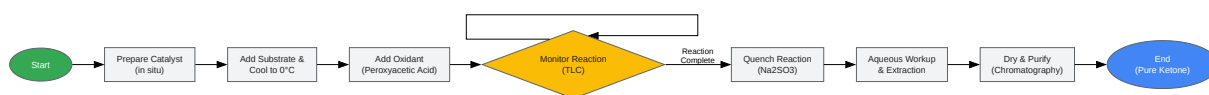
- Purify the crude product by silica gel column chromatography to yield the pure ketone.

Table 2: Representative Reaction Parameters for Catalytic Oxidation

Parameter	Condition
Substrate	Secondary Alcohol (e.g., 2-Octanol)
Catalyst Loading	5 mol % CrO_3
Diol	6 mol % 2,4-Dimethyl-2,4-pentanediol
Oxidant	1.5 eq. Peroxyacetic Acid
Solvent	Dichloromethane (CH_2Cl_2)
Temperature	0 °C
Reaction Time	1-4 hours (TLC monitored)
Typical Yield	>90%

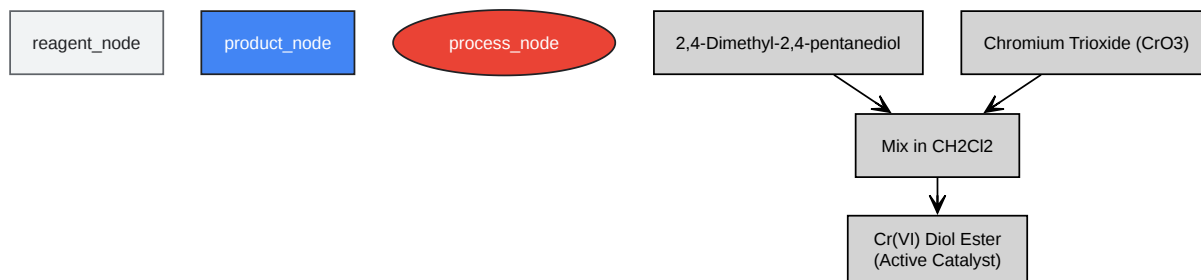
Visualized Workflow and Logic

The following diagrams illustrate the logical flow of the experimental protocol.



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Caption: Experimental workflow for the catalytic oxidation of a secondary alcohol.



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Caption: In situ formation of the active chromium(VI) diol ester catalyst.

Safety and Handling

2,4-Dimethyl-2,4-pentanediol is a combustible liquid and should be handled with care.[2]

- Handling: Wear protective gloves, eye protection, and face protection. Keep away from heat, sparks, open flames, and hot surfaces. Use in a well-ventilated area.
- Storage: Store in a cool, well-ventilated place.[3]
- First Aid:
 - Skin Contact: Wash off with soap and plenty of water.
 - Eye Contact: Flush eyes with water as a precaution.
 - Inhalation: Move the person into fresh air.
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water.
 - In all cases of exposure, consult a physician and show them the Safety Data Sheet (SDS).

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